

Electrochemical Applications of Titanium Disilicide: Application Notes and Protocols

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Compound of Interest

Compound Name: *Titanium disilicide*

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Introduction

Titanium disilicide (TiSi_2) is a refractory metal silicide recognized for its exceptional properties, including low electrical resistivity, high thermal stability, and excellent corrosion resistance.^{[1][2]} These characteristics have traditionally positioned TiSi_2 as a key material in the microelectronics industry for applications such as interconnects and gate electrodes. More recently, the unique electrochemical properties of TiSi_2 have garnered significant interest for a range of applications in energy storage and conversion, including as an anode material in lithium-ion batteries, a potential electrode for supercapacitors, an electrochemical sensor component, and an electrocatalyst. This document provides detailed application notes, experimental protocols, and performance data to guide researchers in exploring the electrochemical potential of **titanium disilicide**.

Lithium-Ion Battery Anode

Titanium disilicide has emerged as a promising anode material for lithium-ion batteries (LIBs), primarily as a component in silicon-based anodes. Silicon is an attractive anode material due to its remarkably high theoretical specific capacity; however, it suffers from poor cycling stability caused by significant volume expansion during the lithiation/delithiation process.^{[1][3]} TiSi_2 is incorporated to buffer this volume change, enhance electrical conductivity, and improve the overall electrochemical performance and stability of the anode.^{[2][4]}

Quantitative Performance Data

Material System	Reversible Capacity	Current Density	Cycle Life	Coulombic Efficiency	Reference
TiSi ₂ /RGO Hybrid	358 mAh/g	50 mA/g	-	-	[1]
TiSi ₂ /RGO Hybrid	~263 mAh/g	400 mA/g	600 cycles	~100% after initial cycles	[5]
Si/TiSi ₂ /G@void@C	886.6 mAh g ⁻¹	1600 mA g ⁻¹	300 cycles	75.5% (initial)	[6][7]
Si/TiSi ₂ Composite	530 mAh g ⁻¹	800 mA g ⁻¹	200 cycles	-	[4]
Si-TiON	1663 mA h g ⁻¹	0.1 A g ⁻¹	-	80.1% (initial)	[8]

Experimental Protocols

Protocol 1: Synthesis of TiSi₂ Powder via Self-Propagating High-Temperature Synthesis (SHS)

This protocol describes a "chemical oven" SHS method to synthesize TiSi₂ powder.[2]

- Materials:
 - Titanium powder (99% purity, ~35 μm)
 - Silicon powder (99% purity, ~65 μm)
 - Carbon powder
 - Graphite crucible
 - Tungsten wire
 - Steel chamber with argon gas inlet
 - Ball mill

- 2 M NaOH aqueous solution
- Deionized water
- Procedure:
 - Prepare a mixture of titanium and silicon powders in a 1:2 molar ratio.
 - Prepare a separate mixture of titanium and carbon powders to act as the "chemical oven."
 - Place the Ti + 2Si mixture inside the graphite crucible.
 - Place the Ti + C mixture outside the Ti + 2Si mixture, separated by a layer of carbon.
 - Place the crucible inside a steel chamber and pressurize with argon to 0.2 MPa.
 - Ignite the outer Ti + C mixture by passing a current through a tungsten wire placed on its surface. The exothermic reaction will propagate and synthesize the TiSi₂.
 - After cooling, collect the synthesized powder and ball mill at 300 rpm for 3 hours.
 - To purify, disperse 3 g of the TiSi₂ powder in 100 mL of 2 M NaOH solution and stir for 24 hours to remove unreacted silicon.
 - Collect the purified TiSi₂ by washing with deionized water and drying in a vacuum oven.

Protocol 2: Fabrication and Electrochemical Testing of a TiSi₂-Based Anode for Li-Ion Batteries

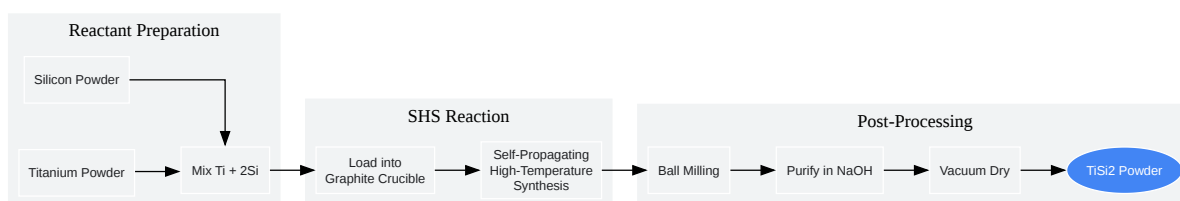
This protocol is based on the preparation of a TiSi₂/RGO hybrid anode.[\[2\]](#)

- Materials:
 - Synthesized TiSi₂ powder
 - Reduced graphene oxide (RGO)
 - Acetylene black (conductive additive)
 - Polyvinylidene fluoride (PVDF) binder

- N-methyl-2-pyrrolidone (NMP) solvent
- Copper foil (current collector)
- Lithium metal foil (counter and reference electrode)
- Microporous polypropylene separator
- Electrolyte: 1 M LiPF₆ in a mixture of ethylene carbonate (EC), dimethyl carbonate (DMC), and ethyl methyl carbonate (EMC) (1:1:1 by volume)
- CR2032 coin cell components
- Glovebox with argon atmosphere
- Procedure:
 - Slurry Preparation:
 - Prepare a slurry by uniformly mixing 80 wt.% TiSi₂/RGO active material, 10 wt.% acetylene black, and 10 wt.% PVDF binder in NMP.
 - Electrode Casting:
 - Cast the slurry onto a copper foil current collector using a doctor blade.
 - Dry the coated foil in a vacuum oven at 100 °C for 12 hours.
 - The typical mass loading of the active material should be in the range of 0.65–0.85 mg/cm².
 - Coin Cell Assembly:
 - Transfer the dried electrode, lithium foil, separator, and electrolyte into an argon-filled glovebox.
 - Assemble a CR2032 coin cell with the TiSi₂/RGO electrode as the working electrode, lithium foil as the counter/reference electrode, and the microporous film as the separator.

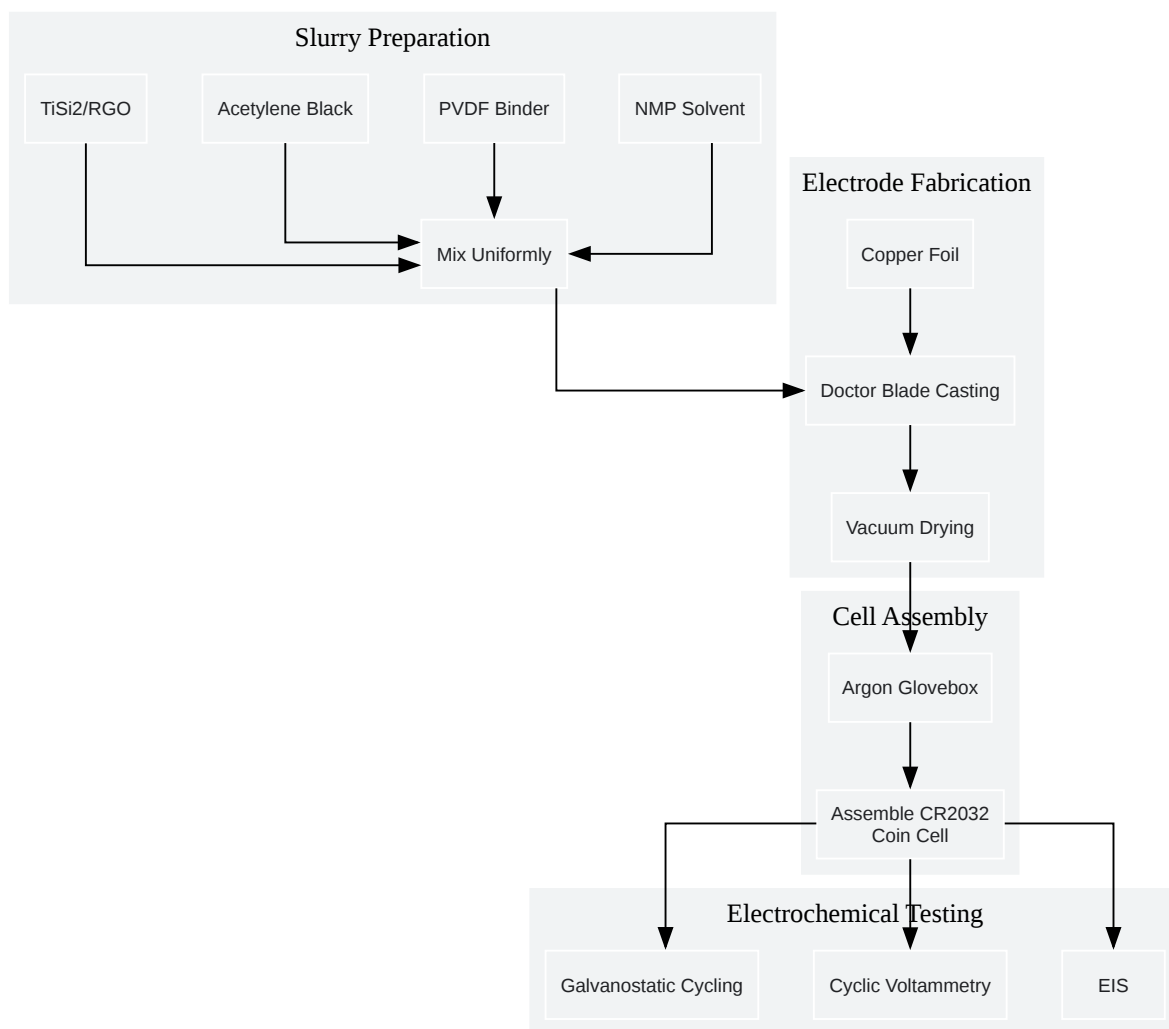
- Add a few drops of the electrolyte to the separator.
- Electrochemical Testing:
 - Perform galvanostatic charge-discharge cycling at various current densities to determine the specific capacity and cycling stability.
 - Conduct cyclic voltammetry (CV) to study the electrochemical reactions.
 - Use electrochemical impedance spectroscopy (EIS) to analyze the charge-transfer resistance.

Diagrams



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Caption: Workflow for TiSi₂ powder synthesis via SHS.



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Caption: Workflow for Li-ion battery anode fabrication and testing.

Supercapacitors

The application of pure TiSi₂ in supercapacitors is not well-documented in the reviewed literature. Most research on titanium-based materials for supercapacitors focuses on titanium dioxide (TiO₂), titanium disulfide (TiS₂), and titanium carbide (Ti₃C₂T_x MXene). However, composite materials incorporating silicon and carbon with titanium compounds have shown promise.

Quantitative Performance Data

Material System	Specific Capacitance	Energy Density	Power Density	Cycle Stability	Reference
Ti/Si/C Composite (in Zn-ion hybrid supercapacitor)	295 F/g	210 Wh/kg	160 W/kg	85% retention after 10,000 cycles	[6]
rGO/TiO ₂ Composite	531 F g ⁻¹	12.58 Wh kg ⁻¹	-	94% retention after 5000 cycles	[9]
Ti ₃ C ₂ T _x /RG O Composite	49 mF/cm ² (~140 F/g)	-	-	Good stability	[10]

Experimental Protocols

Protocol 3: Generalized Protocol for Ti-Si-C Composite Electrode for Supercapacitors

This protocol is a generalized procedure based on the synthesis of a Ti/Si/C composite.[6]

- Materials:
 - Titanium dioxide (TiO₂) nanoparticles
 - (3-Aminopropyl)triethoxysilane (APTES)
 - Glucose

- Ethanol
- Deionized water
- Teflon-lined stainless-steel autoclave
- Tube furnace with inert gas flow
- Nickel foam (current collector)
- Activated carbon
- PVDF binder
- NMP solvent
- Procedure:
 - Composite Synthesis (Solvothermal and Carbonization):
 - Functionalize TiO₂ nanoparticles with APTES and glucose in an ethanol/water solution.
 - Transfer the solution to a Teflon-lined autoclave and perform a hydrothermal reaction.
 - Collect the product and carbonize it in a tube furnace under an inert atmosphere at a specified temperature (e.g., 700 °C) to obtain the Ti/Si/C composite.
 - Electrode Preparation:
 - Create a slurry by mixing the Ti/Si/C composite (active material), activated carbon, and PVDF binder in NMP. A common weight ratio is 80:10:10.
 - Coat the slurry onto nickel foam.
 - Dry the electrode in a vacuum oven.
 - Electrochemical Testing (Three-electrode setup):

- Use the prepared electrode as the working electrode, a platinum wire as the counter electrode, and a saturated calomel electrode (SCE) or Ag/AgCl as the reference electrode.
- Use an appropriate aqueous electrolyte (e.g., KOH or Na₂SO₄).
- Perform CV at various scan rates, galvanostatic charge-discharge at different current densities, and EIS to evaluate the supercapacitor performance.

Electrocatalysis

Theoretical studies have predicted that monolayer TiSi₂ could be a highly active and stable catalyst for the hydrogen evolution reaction (HER), with a near-zero Gibbs free energy for hydrogen adsorption, which is a key indicator of a good HER catalyst. Experimental work has also shown that TiSi₂, particularly in composite form, can act as a photocatalyst for hydrogen production.

Performance Data

Material System	Application	Key Performance Metric	Conditions	Reference
TiSi ₂ Monolayer (Theoretical)	HER	$\Delta G_H \approx 0.02 \text{ eV}$	DFT Calculation	[11]
MoS ₂ /TiSi ₂ Composite	Photocatalytic H ₂ Evolution	214.1 $\mu\text{mol}\cdot\text{h}^{-1}\cdot\text{g}^{-1}$	Simulated Sunlight, Lactic Acid Sacrificial Agent	[12]

Experimental Protocols

Protocol 4: General Protocol for Evaluating Electrocatalytic HER Performance

This is a generalized protocol for testing the HER activity of a TiSi₂-based catalyst.

- Materials:

- TiSi₂-based catalyst powder
- Nafion solution (5 wt.%)
- Ethanol and deionized water
- Glassy carbon electrode (GCE) or other suitable substrate
- 0.5 M H₂SO₄ or 1.0 M KOH electrolyte
- Graphite rod (counter electrode)
- Saturated calomel electrode (SCE) or Ag/AgCl (reference electrode)
- Potentiostat
- Procedure:
 - Catalyst Ink Preparation:
 - Disperse a few milligrams of the catalyst powder in a solution of water, ethanol, and Nafion.
 - Sonicate the mixture to form a homogeneous ink.
 - Working Electrode Preparation:
 - Drop-cast a specific volume of the catalyst ink onto the surface of the GCE.
 - Allow the electrode to dry at room temperature.
 - Electrochemical Measurements:
 - Use a standard three-electrode setup with the catalyst-modified GCE as the working electrode.
 - Purge the electrolyte with high-purity H₂ or N₂ gas before and during the measurement.

- Perform linear sweep voltammetry (LSV) at a slow scan rate (e.g., 5 mV/s) to obtain the polarization curve.
- Determine the overpotential required to achieve a current density of 10 mA/cm².
- Calculate the Tafel slope from the linear region of the Tafel plot (overpotential vs. log(current density)).
- Conduct chronoamperometry or chronopotentiometry to assess the long-term stability of the catalyst.

Electrochemical Sensors

Direct application of TiSi₂ in electrochemical sensors is not widely reported in the current literature. The research in this area is dominated by other titanium compounds, most notably titanium dioxide (TiO₂) and titanium carbide (Ti₃C₂T_x), which are used for detecting a variety of analytes, including dopamine, hydrogen peroxide, and various biomolecules.^{[5][13][14]} The high conductivity of TiSi₂ could potentially be advantageous in a sensor electrode, but further research is needed to explore its specific sensing capabilities. Given the lack of specific data for TiSi₂, no quantitative data table or detailed protocol is provided for this application.

Researchers interested in this area may draw inspiration from the established protocols for TiO₂-based sensors and adapt them for TiSi₂.

Conclusion

Titanium disilicide shows considerable promise in several electrochemical applications, most prominently as a stabilizing and conducting component in high-capacity silicon-based anodes for lithium-ion batteries. Its potential as an efficient electrocatalyst for the hydrogen evolution reaction is also noteworthy, though further experimental validation is required. The exploration of TiSi₂ in supercapacitors and electrochemical sensors is still in its nascent stages, and future research in these areas could unveil new opportunities for this versatile material. The protocols and data presented herein provide a foundation for researchers to further investigate and harness the electrochemical properties of **titanium disilicide**.

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